

Navigating the Environmental Profile of Isopropyl Acetate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Isopropyl acetate

Cat. No.: B127838

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An in-depth examination of the environmental fate, ecological impact, and standardized testing protocols for **isopropyl acetate**, a widely used solvent in the pharmaceutical and chemical industries. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the key environmental parameters of **isopropyl acetate**, supported by quantitative data, detailed experimental methodologies, and visual representations of its environmental and biological pathways.

Physicochemical Properties and Environmental Distribution

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. **Isopropyl acetate** is a colorless, volatile liquid with a characteristic fruity odor.[1][2] Its relatively high vapor pressure and moderate water solubility suggest that it will primarily partition to the atmosphere upon release, with a smaller fraction dissolving in surface waters.[3] [4] Its low octanol-water partition coefficient (Log K_{ow}) indicates a low potential for bioaccumulation in organisms.[3]

A summary of key physicochemical properties is presented in Table 1. This data is crucial for environmental modeling and predicting the compound's distribution across different environmental compartments (air, water, soil, and biota).

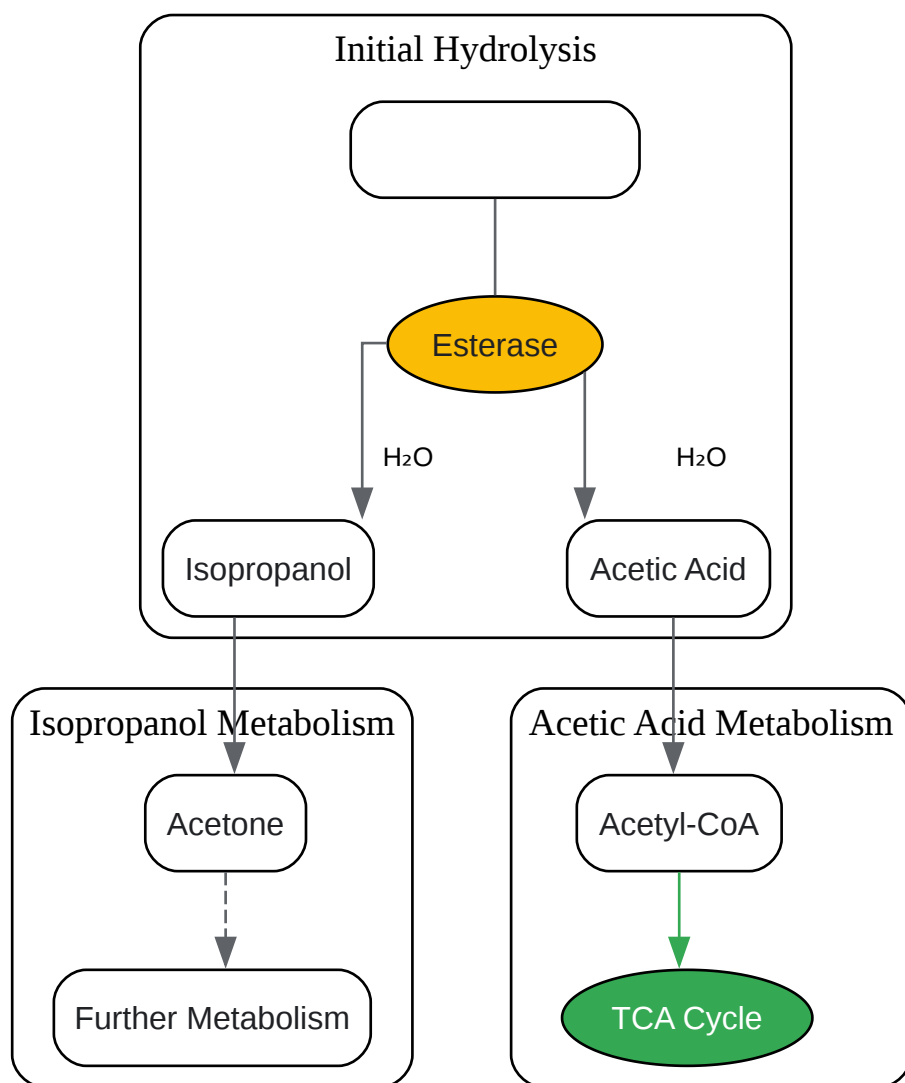
Property	Value	Reference
Molecular Formula	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	[1]
Boiling Point	88.6 °C	[3]
Melting Point	-73.4 °C	[3]
Vapor Pressure	80.5 hPa at 25°C	[3]
Water Solubility	30,900 mg/L at 20°C	[3]
Log K _{ow} (Octanol-Water Partition Coefficient)	1.02	[3]
Henry's Law Constant	2.78 x 10 ⁻⁴ atm-m ³ /mol	[PubChem]
Soil Adsorption Coefficient (K _{oc})	15 (estimated)	[PubChem]

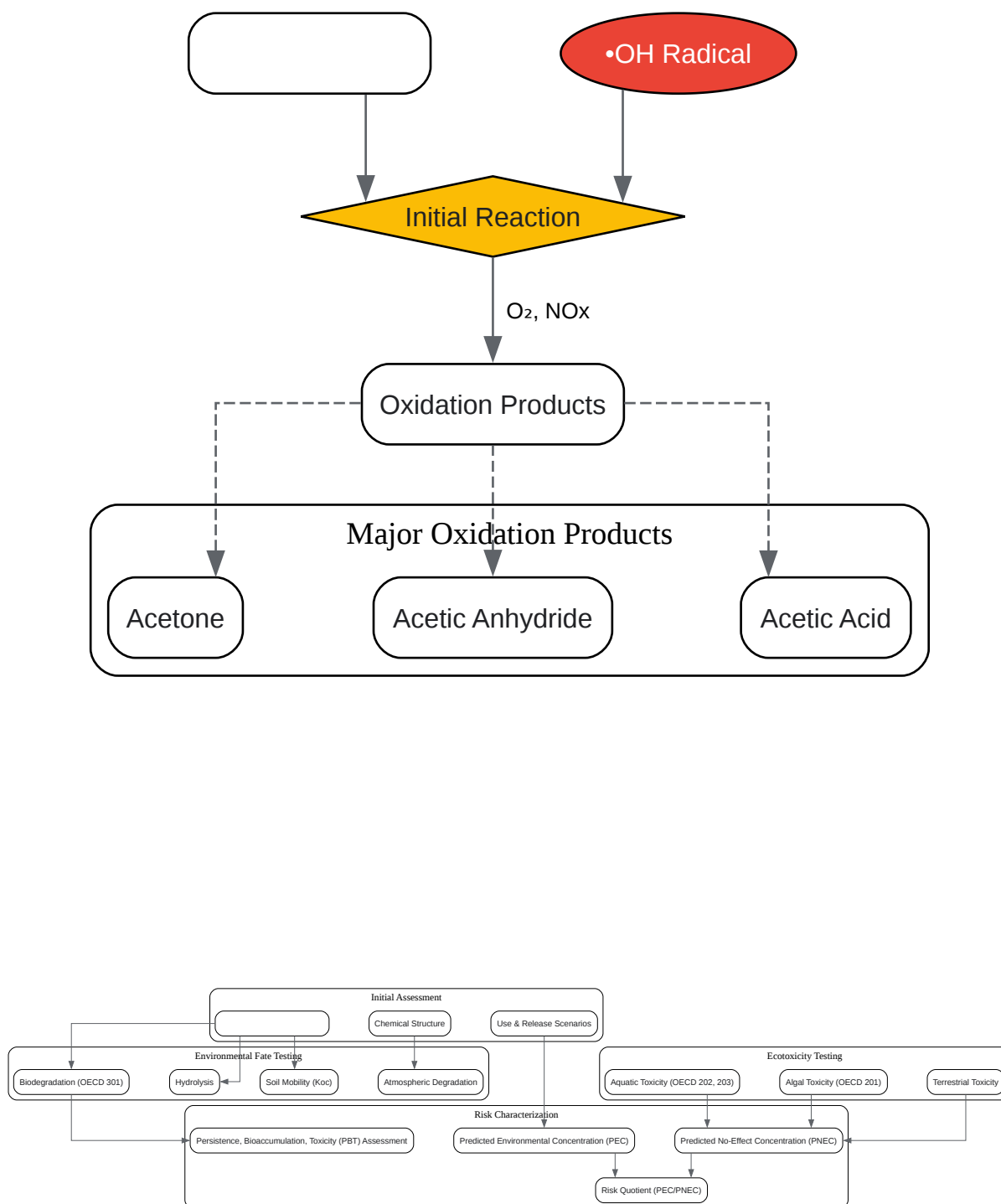
Environmental Fate and Degradation Pathways

Isopropyl acetate is not considered persistent in the environment due to its susceptibility to various degradation processes.[3][5]

Biodegradation

Isopropyl acetate is readily biodegradable under aerobic conditions.[3] The primary mechanism of microbial degradation is hydrolysis, catalyzed by esterase enzymes, which cleaves the ester bond to form isopropanol and acetic acid. Both of these metabolites are common, readily metabolizable substances in the environment. Isopropanol is typically oxidized to acetone, which can be further metabolized, while acetic acid is converted to acetyl-CoA and enters the central metabolic pathway, the Tricarboxylic Acid (TCA) cycle.





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